

# Physical and chemical properties of Ethyl 2-acetyl-4-methylpentanoate

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## Compound of Interest

Compound Name: Ethyl 2-acetyl-4-methylpentanoate

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## An In-depth Technical Guide to Ethyl 2-acetyl-4-methylpentanoate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Ethyl 2-acetyl-4-methylpentanoate**, also known as ethyl 2-isobutylacetoacetate, is a keto ester of significant interest in organic synthesis, serving as a versatile precursor for a variety of more complex molecules. This document provides a comprehensive overview of its physical and chemical properties, a detailed experimental protocol for its synthesis, and relevant safety information. The information is intended to support researchers and professionals in its safe and effective handling and application in laboratory and development settings.

### Chemical and Physical Properties

**Ethyl 2-acetyl-4-methylpentanoate** is a colorless liquid with a fruity aroma. Below is a summary of its key physical and chemical properties.

### Table 1: Physical and Chemical Properties of Ethyl 2-acetyl-4-methylpentanoate

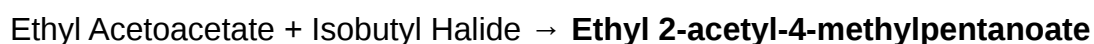
Property	Value	Source(s)
IUPAC Name	Ethyl 2-acetyl-4-methylpentanoate	N/A
Synonyms	Ethyl 2-isobutylacetoacetate, Pentanoic acid, 2-acetyl-4-methyl-, ethyl ester	[1]
CAS Number	1522-34-5	[1]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>3</sub>	[1]
Molecular Weight	186.25 g/mol	[1]
Appearance	Colorless liquid	[2]
Odor	Fruity	[2]
Boiling Point	206-210 °C	[2]
Melting Point	~ -71 °C	[2]
Density	~ 0.94 g/cm <sup>3</sup>	[2]
Solubility	Soluble in most organic solvents	[2]
Refractive Index	Data not available	

## Synthesis

The most common method for the synthesis of **Ethyl 2-acetyl-4-methylpentanoate** is the acetoacetic ester synthesis, which involves the alkylation of ethyl acetoacetate.[3][4] In this case, the enolate of ethyl acetoacetate is reacted with an isobutyl halide.

## General Reaction Scheme

The overall reaction is as follows:



## Detailed Experimental Protocol

The following protocol is adapted from the well-established procedure for the alkylation of ethyl acetoacetate with n-butyl bromide and is expected to yield the desired product with minor modifications.<sup>[5]</sup>

### Materials:

- Ethyl acetoacetate
- Sodium ethoxide
- Absolute ethanol
- Isobutyl bromide
- Calcium chloride
- Litmus paper
- Benzene (for extraction, optional)
- Acetic acid (for neutralization, optional)
- Water

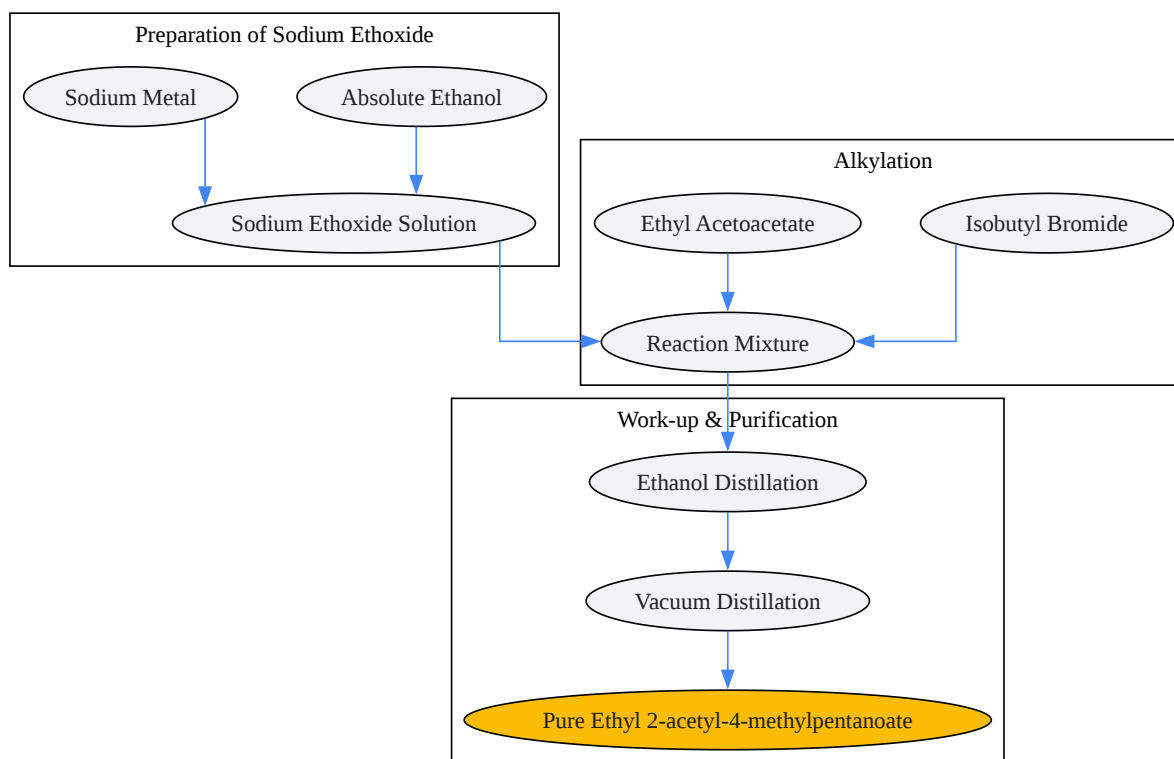
### Equipment:

- 5-L round-bottomed flask
- Efficient mechanical stirrer
- Reflux condenser with a calcium chloride tube
- Separatory funnel
- Heating mantle or steam bath
- Distillation apparatus

#### Procedure:

- **Preparation of Sodium Ethoxide Solution:** In a 5-L round-bottomed flask equipped with a mechanical stirrer and reflux condenser, place 2.5 L of absolute ethanol. Gradually add 115 g (5 gram atoms) of metallic sodium in small pieces. The reaction is exothermic and may take three to four hours to complete.
- **Addition of Ethyl Acetoacetate:** Once all the sodium has dissolved, add 650 g (5 moles) of ethyl acetoacetate to the sodium ethoxide solution.
- **Alkylation Reaction:** Start the stirrer and heat the solution to a gentle boil. Over a period of approximately two hours, add 753.5 g (5.5 moles) of isobutyl bromide to the boiling solution.
- **Reaction Monitoring:** Continue refluxing and stirring the mixture until a sample of the solution is neutral to moist litmus paper. This typically takes six to ten hours.
- **Work-up:**
  - Once the reaction is complete, cool the mixture.
  - Decant the solution from the precipitated sodium bromide.
  - Wash the salt with 100 mL of absolute ethanol and add the washings to the main solution.
  - Remove the ethanol by distillation through a short column using a steam bath.
- **Purification:** The crude residue can be purified by vacuum distillation.

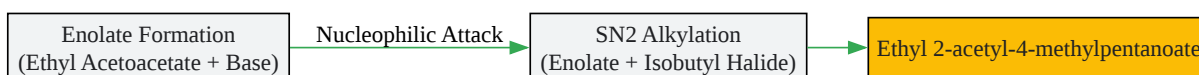
## Diagram 1: Synthesis Workflow of Ethyl 2-acetyl-4-methylpentanoate



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Caption: Workflow for the synthesis of **Ethyl 2-acetyl-4-methylpentanoate**.

## Diagram 2: Key Steps in Acetoacetic Ester Synthesis



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Caption: Logical relationship of key reaction steps.

## Spectroscopic Data

Despite extensive searches, experimental spectroscopic data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and Mass Spectrometry) for **Ethyl 2-acetyl-4-methylpentanoate** are not readily available in public databases. Researchers requiring this information are advised to perform their own analyses or inquire with commercial suppliers who may provide a Certificate of Analysis with such data.

## Safety and Handling

**Ethyl 2-acetyl-4-methylpentanoate** is considered a stable compound under normal laboratory conditions.<sup>[2]</sup> However, as with all chemicals, appropriate safety precautions should be taken.

**Table 2: General Safety and Handling Information**

Aspect	Recommendation	Source(s)
Personal Protective Equipment (PPE)	Wear safety glasses, gloves, and a lab coat.	[6][7]
Handling	Avoid contact with skin and eyes. Avoid inhaling vapors. Use in a well-ventilated area.	[2]
Storage	Store in a cool, dry, well-ventilated place away from fire and flammable materials.	[2]
First Aid (in case of contact)	Rinse the affected area with water immediately.	[2]

A comprehensive Safety Data Sheet (SDS) with detailed GHS classifications and hazard statements was not found in the public domain. It is recommended to obtain an SDS from the supplier before use.

## Applications

**Ethyl 2-acetyl-4-methylpentanoate** is primarily used as an intermediate in organic and pharmaceutical synthesis.[2] Its functional groups allow for a variety of chemical transformations, making it a valuable building block for the synthesis of:

- Carboxylic acid analogs[2]
- Oxalic acid esters[2]
- $\beta$ -cyanohydroxy esters[2]

It can also be used as a component in flavors and fragrances to impart a fruity aroma.[2]

## Conclusion

This technical guide provides a summary of the known physical and chemical properties of **Ethyl 2-acetyl-4-methylpentanoate**, a detailed protocol for its synthesis via acetoacetic ester synthesis, and general safety and handling information. The lack of publicly available spectroscopic data highlights a gap in the chemical literature for this compound. Researchers and drug development professionals are encouraged to use this guide as a starting point and to generate their own analytical data for characterization and quality control purposes.

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- To cite this document: BenchChem. [Physical and chemical properties of Ethyl 2-acetyl-4-methylpentanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074332#physical-and-chemical-properties-of-ethyl-2-acetyl-4-methylpentanoate]

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